

A Comprehensive Spectroscopic Guide to Phenol, 2-[[[(4-fluorophenyl)imino]methyl]-

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Phenol, 2-[[[(4-fluorophenyl)imino]methyl]-

CAS No.: 252573-77-6

Cat. No.: B1145055

[Get Quote](#)

Abstract

This technical guide provides an in-depth analysis of the spectroscopic characteristics of **Phenol, 2-[[[(4-fluorophenyl)imino]methyl]-**, a Schiff base synthesized from salicylaldehyde and 4-fluoroaniline. Schiff bases are a critical class of compounds known for their versatile applications in catalysis, materials science, and as intermediates in pharmaceutical synthesis. [1][2] This document is structured to serve as a practical reference for researchers, scientists, and drug development professionals. It details the synthesis, and a thorough interpretation of the Nuclear Magnetic Resonance (^1H NMR, ^{13}C NMR), Infrared (IR), and Mass Spectrometry (MS) data essential for the structural elucidation and purity confirmation of this compound. We delve into the causality behind experimental choices and provide validated, step-by-step protocols for data acquisition, ensuring scientific integrity and reproducibility.

Introduction to N-(4-fluorophenyl)salicylaldimine

Chemical Identity and Structure

Phenol, 2-[[[4-fluorophenyl]imino]methyl]-, also known as N-(4-fluorophenyl)salicylaldehyde, is an aromatic imine. This class of molecules is characterized by the azomethine ($-C=N-$) group, which imparts unique electronic and structural properties.

Property	Value
IUPAC Name	2-[[[4-fluorophenyl]imino]methyl]phenol
Synonyms	N-(4-fluorophenyl)salicylaldehyde
Molecular Formula	C ₁₃ H ₁₀ FNO
Molecular Weight	215.22 g/mol
CAS Number	3453-93-2
Canonical SMILES	<chem>C1=CC=C(C(=C1)C=NC2=CC=C(C=C2)F)O</chem>
InChI Key	SFLIIXDISGPRLW-UHFFFAOYSA-N

The structure contains a phenolic hydroxyl group ortho to the imine linkage, a feature that allows for strong intramolecular hydrogen bonding. This interaction is a dominant factor in its spectroscopic and chemical behavior.

Scientific and Industrial Significance

Schiff bases are pivotal in coordination chemistry due to their ability to form stable complexes with various metal ions.^{[3][4]} The specific compound, **Phenol, 2-[[[4-fluorophenyl]imino]methyl]-**, and its isomers are valuable as intermediates in the synthesis of pharmaceuticals. For instance, the related para-isomer is a key building block for the cholesterol-lowering drug Ezetimibe.^{[5][6]} The presence of the fluorine atom can enhance metabolic stability and binding affinity in biological systems, making fluorinated compounds like this a subject of intense research in medicinal chemistry.^[7]

The Imperative of Spectroscopic Characterization

Unambiguous structural confirmation is the bedrock of chemical research and development. Techniques like NMR, IR, and MS provide a detailed "fingerprint" of a molecule. NMR reveals the connectivity and chemical environment of atoms, IR identifies the functional groups present, and MS determines the molecular weight and fragmentation patterns.^[8] For a

compound like N-(4-fluorophenyl)salicylaldimine, these techniques are not merely for identification; they are essential for confirming the presence of the key imine linkage, verifying the intramolecular hydrogen bonding, and ensuring isomeric purity.

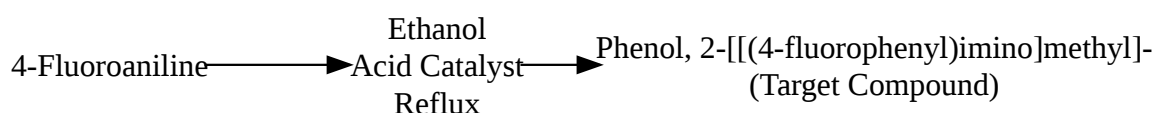
Synthesis and Sample Preparation

Reaction Principle: Schiff Base Condensation

The synthesis of this compound is a classic example of a Schiff base condensation reaction. It involves the nucleophilic addition of the primary amine (4-fluoroaniline) to the carbonyl carbon of the aldehyde (salicylaldehyde), followed by the elimination of a water molecule to form the imine. The reaction is typically catalyzed by a small amount of acid and performed in a solvent like ethanol to facilitate the removal of water.

Salicylaldehyde
(2-Hydroxybenzaldehyde)

+



+

Water
(H₂O)

[Click to download full resolution via product page](#)

Caption: Synthesis of the target Schiff base via acid-catalyzed condensation.

Experimental Protocol for Synthesis

This protocol outlines a standard laboratory procedure for synthesizing and purifying the title compound.

- **Reactant Preparation:** In a 100 mL round-bottom flask, dissolve 10 mmol of salicylaldehyde in 30 mL of absolute ethanol. Stir the solution using a magnetic stir bar.
- **Addition of Amine:** To the stirring solution, add 10 mmol of 4-fluoroaniline. A color change and slight warming may be observed.
- **Catalysis:** Add 2-3 drops of glacial acetic acid to the mixture to catalyze the reaction.
- **Reflux:** Equip the flask with a reflux condenser and heat the mixture to reflux (approximately 78-80°C) for 2-3 hours. The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).
- **Isolation:** After the reaction is complete, allow the mixture to cool to room temperature. The product often crystallizes out of the solution. If not, cool the flask in an ice bath to induce crystallization.
- **Purification:** Collect the solid product by vacuum filtration and wash it with a small amount of cold ethanol to remove unreacted starting materials.
- **Drying:** Dry the purified yellow crystalline solid in a vacuum oven at 50°C. A typical yield is 85-95%. The melting point should be in the range of 179-183°C.[9]

Spectroscopic Analysis and Data Interpretation

The following sections provide an expert interpretation of the key spectroscopic data for **Phenol, 2-[[[(4-fluorophenyl)imino]methyl]-**. The data presented is based on established principles and literature values for analogous structures.



[Click to download full resolution via product page](#)

Caption: Numbering scheme for NMR assignment of the target compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure in solution.^[10] All spectra should be recorded in a deuterated solvent like CDCl₃ or DMSO-d₆, with Tetramethylsilane (TMS) as an internal standard (0.00 ppm).^[11]

The ¹H NMR spectrum provides information about the chemical environment and connectivity of protons.

- **Expertise & Causality:** The most diagnostic signal is the phenolic -OH proton. Its extreme downfield shift is direct evidence of the strong intramolecular O-H...N hydrogen bond. This bond holds the proton in a fixed position within the magnetic field, leading to significant deshielding. The imine proton (-CH=N-) also appears in a distinct, uncoupled region. The aromatic protons on both rings will exhibit splitting patterns (doublets, triplets) characteristic of their substitution and coupling with adjacent protons.^[12]

Table 1: Predicted ¹H NMR Data (500 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~13.0	br s	1H	-OH	Highly deshielded due to strong intramolecular H-bond with imine N.
~8.60	s	1H	H-7 (-CH=N-)	Imine proton, singlet as it has no adjacent protons.
~7.4-7.6	m	2H	H-4, H-6	Aromatic protons on the phenol ring.
~7.2-7.3	m	2H	H-2', H-6'	Aromatic protons adjacent to the imine N on the fluorophenyl ring.
~7.0-7.1	m	2H	H-3', H-5'	Aromatic protons adjacent to the fluorine atom.

| ~6.8-7.0 | m | 2H | H-3, H-5 | Aromatic protons on the phenol ring. |

The ^{13}C NMR spectrum indicates the number of unique carbon environments. For this molecule, all 13 carbons are chemically distinct and should produce 13 signals.

- Expertise & Causality: The imine carbon (C-7) is highly deshielded and appears significantly downfield, a characteristic feature of sp^2 hybridized carbons double-bonded to nitrogen.[\[13\]](#) The carbon attached to fluorine (C-4') will appear as a doublet due to strong one-bond coupling ($^1\text{JC-F}$), which is definitive proof of the fluorine's position. Other carbons on the fluorinated ring will also show smaller couplings ($^2\text{JC-F}$, $^3\text{JC-F}$).[\[14\]](#)

Table 2: Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment	Rationale
~165.0	C-7 ($>\text{C}=\text{N}$)	Imine carbon, highly deshielded.
~162.0 (d, $^1\text{JC-F} \approx 245$ Hz)	C-4'	Carbon directly bonded to fluorine, shows large C-F coupling.
~161.0	C-2	Phenolic carbon bearing the -OH group.
~148.0	C-1'	Ipso-carbon of the fluorophenyl ring, attached to nitrogen.
~133.0 - 134.0	C-4, C-6	Aromatic CH carbons.
~122.0 (d, $^2\text{JC-F} \approx 22$ Hz)	C-2', C-6'	Carbons ortho to fluorine, showing two-bond C-F coupling.
~118.0 - 120.0	C-1, C-5	Aromatic carbons.

| ~116.0 (d, $^3\text{JC-F} \approx 8$ Hz) | C-3', C-5' | Carbons meta to fluorine, showing three-bond C-F coupling. |

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups within the molecule by detecting their characteristic vibrational frequencies.

- **Expertise & Causality:** The IR spectrum provides compelling evidence for the intramolecular hydrogen bond. Instead of a sharp O-H stretch around $3300\text{--}3600\text{ cm}^{-1}$ typical of free phenols, a very broad absorption is observed at much lower wavenumbers (often centered around 3000 cm^{-1}).^{[15][16]} This broadening and shift are due to the hydrogen bond weakening the O-H bond. The C=N stretch is a strong, sharp band that confirms the formation of the Schiff base.^[17]

Table 3: Key IR Absorption Frequencies (Solid, KBr Pellet)

Wavenumber (cm ⁻¹)	Intensity	Assignment	Functional Group
~2500 - 3200	Broad, Medium	O-H stretch	Intramolecularly H-bonded Phenol
~3050	Medium	C-H stretch	Aromatic C-H
~1615	Strong	C=N stretch	Imine (Azomethine)
~1590, 1480	Strong	C=C stretch	Aromatic Ring
~1280	Strong	C-O stretch	Phenolic C-O

| ~1220 | Strong | C-F stretch | Aryl-Fluoride |

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and structural information based on the mass-to-charge ratio (m/z) of the molecule and its fragments.

- Expertise & Causality: The molecular ion peak ([M]⁺) should be observed at m/z corresponding to the exact mass of the molecule (215.07). The fragmentation pattern is dictated by the weakest bonds. Cleavage of the C-N single bond or the C=N double bond is common in imines, leading to fragments that correspond to the original aldehyde and amine components.[\[18\]](#)

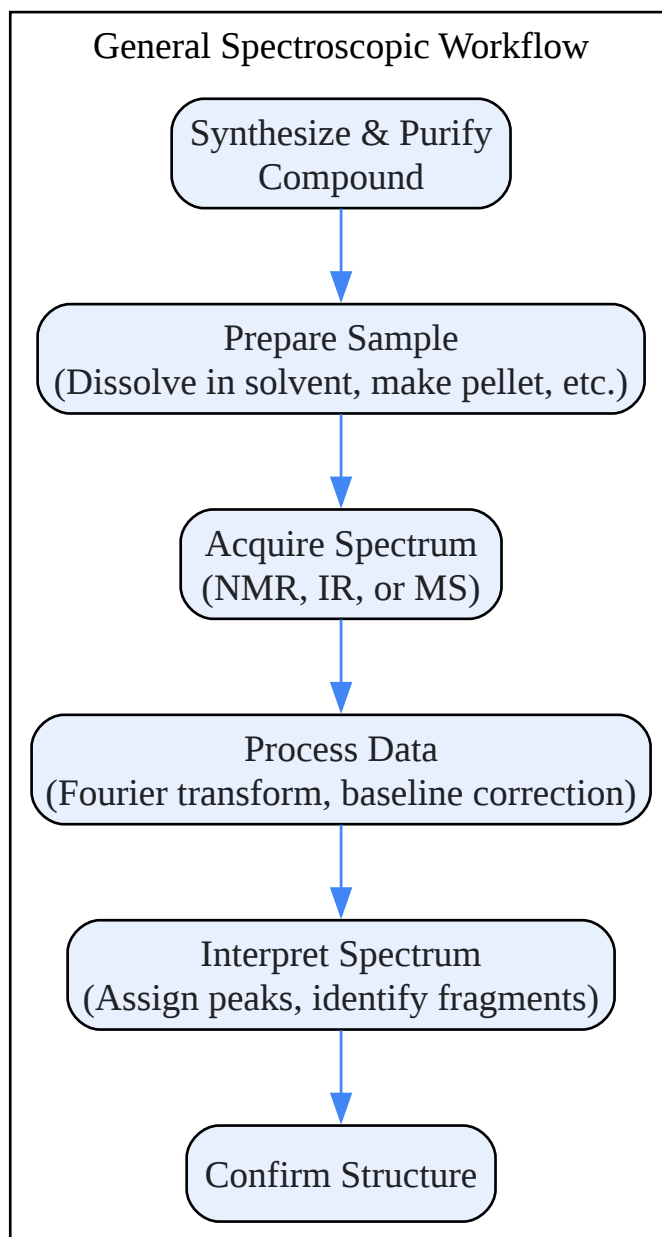
Table 4: Predicted Mass Spectrometry Data (Electron Ionization, 70 eV)

m/z	Proposed Fragment	Formula
215	[M] ⁺ (Molecular Ion)	[C ₁₃ H ₁₀ FNO] ⁺
214	[M-H] ⁺	[C ₁₃ H ₉ FNO] ⁺
121	[Salicylaldimine radical cation] ⁺	[C ₇ H ₆ NO] ⁺

| 95 | [Fluorophenyl cation]⁺ | [C₆H₄F]⁺ |

Standard Operating Procedures for Data Acquisition

To ensure high-quality, reproducible data, the following standardized protocols should be followed.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for spectroscopic analysis.

Protocol for NMR Data Acquisition

- **Sample Preparation:** Accurately weigh 5-10 mg of the purified compound and dissolve it in ~0.6 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube.
- **Instrument Setup:** Use a 400 MHz or higher field NMR spectrometer. Tune and shim the instrument to ensure optimal magnetic field homogeneity.
- **^1H NMR Acquisition:** Acquire the spectrum using a standard pulse sequence. A spectral width of 16 ppm, an acquisition time of 2-3 seconds, and a relaxation delay of 2 seconds are typical starting points.
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence. A wider spectral width (e.g., 240 ppm) and a longer acquisition time are required due to the lower sensitivity and wider chemical shift range of ^{13}C nuclei.
- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID) signals using the instrument's software. Reference the spectrum to the TMS signal at 0.00 ppm.

Protocol for FT-IR Data Acquisition

- **Sample Preparation (KBr Pellet):** Mix ~1 mg of the compound with ~100 mg of dry, spectroscopic grade KBr powder. Grind the mixture thoroughly in an agate mortar. Press the powder into a transparent pellet using a hydraulic press.
- **Background Spectrum:** Place no sample in the beam path and acquire a background spectrum to account for atmospheric CO_2 and H_2O .
- **Sample Spectrum:** Place the KBr pellet in the sample holder and acquire the spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio, with a resolution of 4 cm^{-1} .
- **Data Processing:** The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final transmittance or absorbance spectrum.

Protocol for Mass Spectrometry Data Acquisition

- **Sample Introduction:** For Electron Ionization (EI-MS), a dilute solution of the sample in a volatile solvent (e.g., methanol or dichloromethane) can be introduced via a direct insertion probe.
- **Ionization:** Use a standard EI energy of 70 eV. This energy is sufficient to cause ionization and reproducible fragmentation.
- **Mass Analysis:** Scan a mass range appropriate for the compound, for example, m/z 40-400, to ensure detection of the molecular ion and key fragments.
- **Data Analysis:** Identify the molecular ion peak. Propose structures for major fragment ions and correlate them with the known structure of the molecule to confirm its identity.

Conclusion

The spectroscopic analysis of **Phenol, 2-[[[(4-fluorophenyl)imino]methyl]-** provides a clear and definitive confirmation of its molecular structure. The ^1H NMR spectrum is distinguished by the significantly downfield-shifted phenolic proton, a direct result of strong intramolecular hydrogen bonding. ^{13}C NMR confirms the 13 unique carbon environments and definitively places the fluorine atom via C-F coupling. IR spectroscopy validates the presence of key functional groups, particularly the imine C=N bond and the hydrogen-bonded O-H group. Finally, mass spectrometry confirms the molecular weight and provides a fragmentation pattern consistent with the proposed structure. Together, these techniques form a self-validating system, providing the high-confidence data required for advanced research and development applications.

References

- American Chemical Society. (n.d.). Synthesis and Spectroscopic Characterization of Schiff Base Metal Complexes, Biological Activity, and Molecular Docking Studies. ACS Omega. Retrieved from [\[Link\]](#)^[1]
- National Center for Biotechnology Information. (2024). Synthesis and Spectroscopic Characterization of Schiff Base Metal Complexes, Biological Activity, and Molecular Docking Studies. PubMed Central. Retrieved from [\[Link\]](#)^[2]^[8]

- National Center for Biotechnology Information. (2009). Spectroscopic characterization of metal complexes of novel Schiff base. Synthesis, thermal and biological activity studies. PubMed. Retrieved from [\[Link\]](#)^[3]
- National Center for Biotechnology Information. (2024). Synthesis and Spectroscopic Characterization of Schiff Base Metal Complexes, Biological Activity, and Molecular Docking Studies. PubMed. Retrieved from [\[Link\]](#)
- E-Researchco. (2016). Isolation and Spectroscopic Characterization of some Schiff Base Complexes. Retrieved from [\[Link\]](#)^[4]
- National Center for Biotechnology Information. (n.d.). 4-[[4-Fluorophenyl]imino]methyl]phenol. PubChem. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). The IR spectrum of (E)-2-ethoxy-6-[(4-fluorophenylimino)methyl]phenol. Retrieved from [\[Link\]](#)^[17]
- Doc Brown's Chemistry. (n.d.). Infrared spectrum of phenol. Retrieved from [\[Link\]](#)^[15]
- Doc Brown's Chemistry. (n.d.). ¹³C NMR spectrum of phenol. Retrieved from [\[Link\]](#)^[13]
- Chemistry LibreTexts. (2023). NMR - Interpretation. Retrieved from [\[Link\]](#)^[10]
- AZoOptics. (2025). How to Interpret NMR Spectroscopy Results: A Beginner's Guide. Retrieved from [\[Link\]](#)^[11]
- University of Calgary. (n.d.). Interpreting NMR spectra. Retrieved from [\[Link\]](#)^[12]
- Aayushi International Interdisciplinary Research Journal. (2021). Mass Spectral Fragmentation Patterns of (E)-2-(((4-((4-aminophenyl)sulfonyl)phenyl)mino)methyl)phenols. Retrieved from [\[Link\]](#)^[18]
- Chemistry LibreTexts. (2024). 17.11: Spectroscopy of Alcohols and Phenols. Retrieved from [\[Link\]](#)^[16]
- University of Wisconsin. (n.d.). Organic Chemistry Data - ¹H NMR Chemical Shifts. Retrieved from [\[Link\]](#)

- University of Wisconsin. (n.d.). Organic Chemistry Data - ^{13}C NMR Chemical Shifts. Retrieved from [[Link](#)][14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Synthesis and Spectroscopic Characterization of Schiff Base Metal Complexes, Biological Activity, and Molecular Docking Studies - PMC [pubmed.ncbi.nlm.nih.gov]
- 3. Spectroscopic characterization of metal complexes of novel Schiff base. Synthesis, thermal and biological activity studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. ereseachco.com [ereseachco.com]
- 5. benchchem.com [benchchem.com]
- 6. Buy 4-[[4-Fluorophenyl]imino]methyl]-phenol (EVT-320017) | 3382-63-6 [evitachem.com]
- 7. guidechem.com [guidechem.com]
- 8. Synthesis and Spectroscopic Characterization of Schiff Base Metal Complexes, Biological Activity, and Molecular Docking Studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. chemimpex.com [chemimpex.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. azooptics.com [azooptics.com]
- 12. homepages.bluffton.edu [homepages.bluffton.edu]
- 13. ^{13}C nmr spectrum of phenol $\text{C}_6\text{H}_6\text{O}$ $\text{C}_6\text{H}_5\text{OH}$ analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of phenol C13 ^{13}C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 14. organicchemistrydata.org [organicchemistrydata.org]
- 15. infrared spectrum of phenol $\text{C}_6\text{H}_6\text{O}$ $\text{C}_6\text{H}_5\text{OH}$ prominent wavenumbers cm^{-1} detecting ? functional groups present finger print for identification of phenol image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]

- [16. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [17. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [18. aiirjournal.com \[aiirjournal.com\]](https://aiirjournal.com)
- To cite this document: BenchChem. [A Comprehensive Spectroscopic Guide to Phenol, 2-[[[4-fluorophenyl]imino]methyl]-]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1145055/docs#a-comprehensive-spectroscopic-guide-to-phenol-2-4-fluorophenyl-imino-methyl\]](https://www.benchchem.com/product/b1145055/docs#a-comprehensive-spectroscopic-guide-to-phenol-2-4-fluorophenyl-imino-methyl)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

